

2,5-Dichloropyridine-3,4-diamine safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2,5-Dichloropyridine-3,4-diamine

Cat. No.: B1321981

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In-Depth Technical Safety Guide: 2,5-Dichloropyridine-3,4-diamine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Safety Data Sheet (SDS) for **2,5-Dichloropyridine-3,4-diamine** (CAS No. 405230-94-6) is not readily available in public domains. This guide has been compiled based on the safety data of structurally similar compounds, including other dichlorinated and aminated pyridines. It is imperative to treat **2,5-Dichloropyridine-3,4-diamine** with a high degree of caution and to conduct a thorough, compound-specific risk assessment before handling. This document should be used as a supplementary resource to internal safety protocols.

Hazard Identification and Classification

Based on an analysis of analogous chemical structures, **2,5-Dichloropyridine-3,4-diamine** is anticipated to be a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system, and it may be harmful if swallowed.

The following table summarizes the GHS hazard classifications found for structurally similar dichlorinated aminopyridines. It is prudent to assume that **2,5-Dichloropyridine-3,4-diamine** exhibits a similar hazard profile.

Hazard Class	Hazard Category	Hazard Statement	Applicable to Analogos
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	2,3-Diamino-6- chloropyridine[1], 4- Amino-3,5- dichloropyridine[2], 2,5- Dichloropyridine[3], 2,6-Dichloropyridine- 3,4-diamine[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	2,3-Diamino-6- chloropyridine[1], 4- Amino-3,5- dichloropyridine[2], 2,5-Dichloropyridine[3] [5], 2,6- Dichloropyridine-3,4- diamine[4], 4-Amino- 2,5-dichloropyridine[6]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	2,3-Diamino-6- chloropyridine[1], 4- Amino-3,5- dichloropyridine[2], 2,5-Dichloropyridine[3] [5], 4-Amino-2,5- dichloropyridine[6]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	2,6-Dichloropyridine- 3,4-diamine[4]
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled	2,3-Diamino-6- chloropyridine[1]

Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	2,3-Diamino-6-chloropyridine[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	2,3-Diamino-6-chloropyridine[1], 4-Amino-3,5-dichloropyridine[2], 2,5-Dichloropyridine[3] [5], 2,6-Dichloropyridine-3,4-diamine[4], 4-Amino-2,5-dichloropyridine[6]

Signal Word: Warning (Potentially Danger for eye damage, based on analogs)

Physical and Chemical Properties

While specific data for **2,5-Dichloropyridine-3,4-diamine** is limited, the table below presents information for a closely related isomer, 2,6-Dichloropyridine-3,4-diamine, to provide an estimate of its physical state.

Property	Value for 2,6-Dichloropyridine-3,4-diamine
Molecular Formula	C ₅ H ₅ Cl ₂ N ₃
Molecular Weight	178.02 g/mol [4]
Appearance	Likely a solid

Experimental Protocols

Specific experimental safety and toxicology protocols for **2,5-Dichloropyridine-3,4-diamine** have not been identified in the reviewed literature. Due to the anticipated hazards, any experimental work should be preceded by a rigorous risk assessment. Standard toxicological assays that could be considered include:

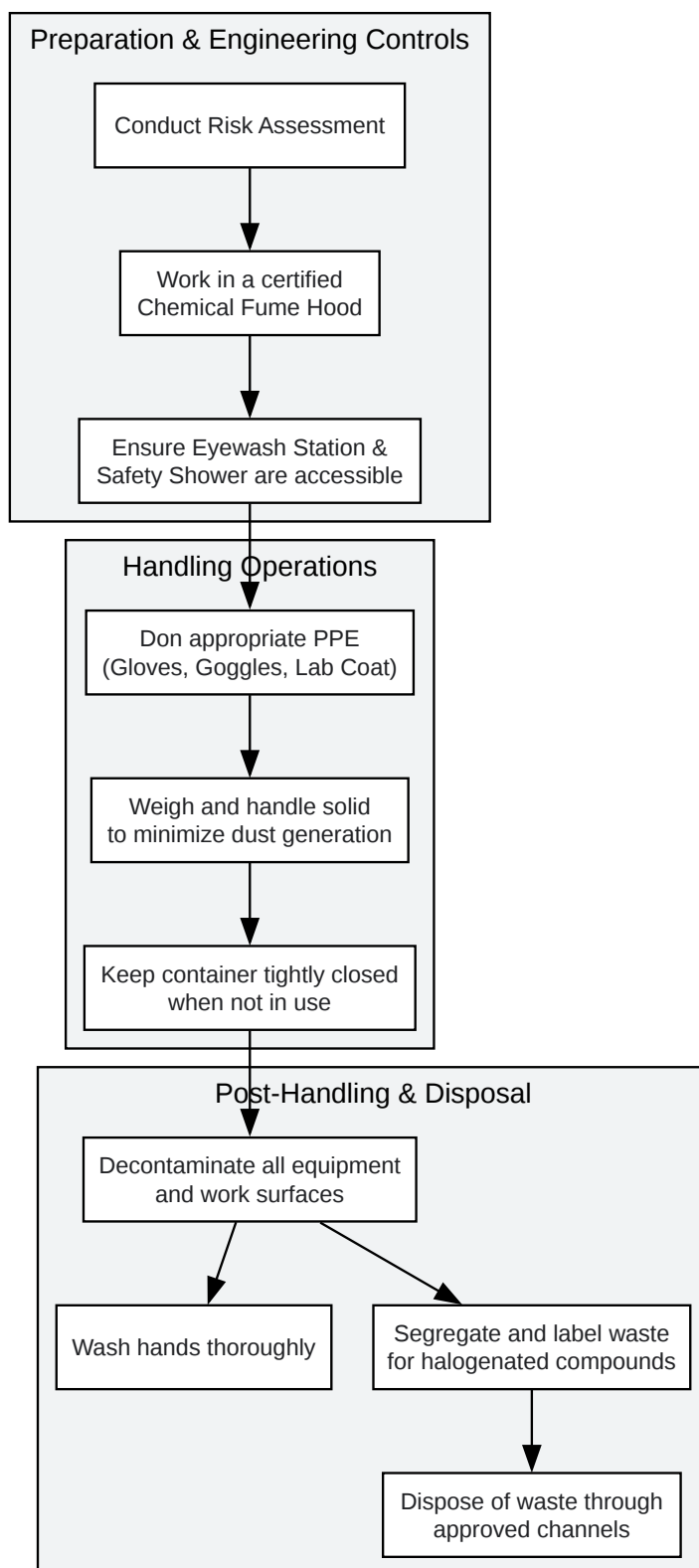
- Acute Oral, Dermal, and Inhalation Toxicity Studies: To determine LD50 and LC50 values.

- Skin and Eye Irritation/Corrosion Studies: (e.g., using in vitro models like EpiDerm™ or EpiOcular™).
- Ames Test: To assess mutagenic potential.

All such studies must be conducted in a certified laboratory following established guidelines (e.g., OECD, EPA).

Safe Handling and Personal Protective Equipment (PPE)

A stringent operational workflow is critical for safely managing **2,5-Dichloropyridine-3,4-diamine**. The following diagram outlines the recommended procedure from receipt to disposal.



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Caption: Recommended workflow for the safe handling of **2,5-Dichloropyridine-3,4-diamine**.

Personal Protective Equipment (PPE)

Based on the hazards identified for analogous compounds, the following PPE is mandatory.

Protection Type	Recommended Equipment	Rationale
Eye/Face Protection	Tightly fitting chemical safety goggles or a full-face shield.	Protects against dust particles and potential splashes, preventing serious eye irritation. [2] [5]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber), a lab coat, and full-length pants.	Prevents skin contact, which is expected to cause irritation. [2] [5]
Respiratory Protection	A NIOSH-approved particulate respirator (e.g., N95) or higher.	Necessary when handling the powder outside of a fume hood or if dust generation is likely, to prevent respiratory tract irritation. [1]

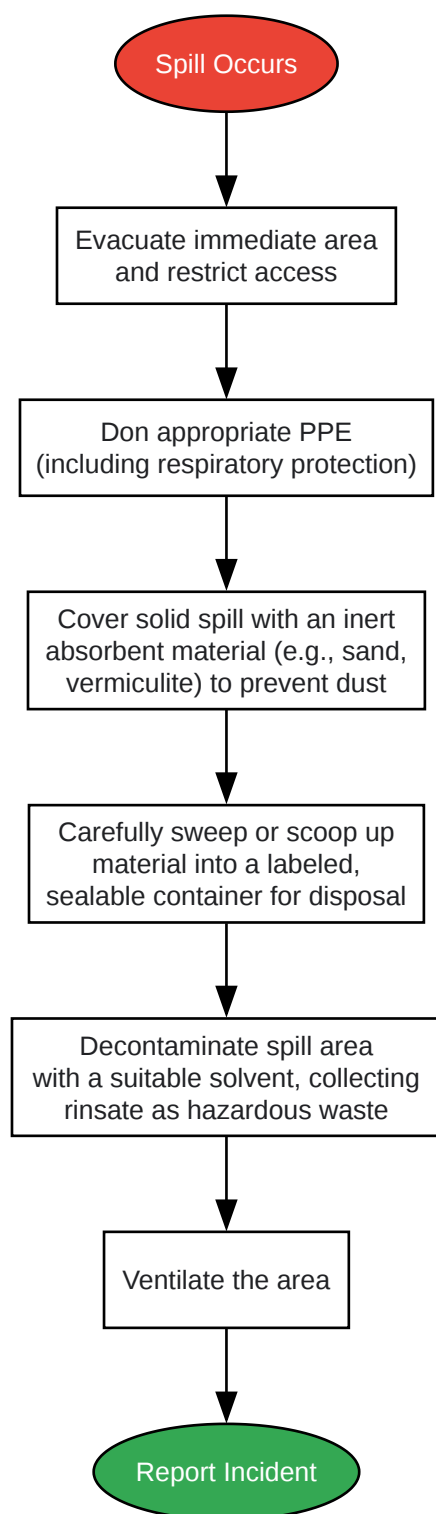
First-Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical attention if irritation occurs or persists. [1] [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately. [1] [2]

Accidental Release Measures

In case of a spill, a structured response is necessary to mitigate exposure and environmental contamination.



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Caption: Logical workflow for responding to a spill of **2,5-Dichloropyridine-3,4-diamine**.

Toxicological Information and Signaling Pathways

There is no specific toxicological data or information on signaling pathways for **2,5-Dichloropyridine-3,4-diamine** in the public domain. The irritant effects of its analogs on skin, eyes, and mucous membranes are likely due to direct cellular damage upon contact. The mechanisms of potential systemic toxicity or sensitization are unknown. Professionals in drug development should consider commissioning toxicological studies to understand the compound's ADME (Absorption, Distribution, Metabolism, and Excretion) profile and to identify any potential off-target effects or toxicity mechanisms before advancing it as a drug candidate.

Disposal Considerations

All waste containing **2,5-Dichloropyridine-3,4-diamine**, including unused material and contaminated lab supplies (e.g., gloves, weighing paper), must be collected in designated, sealed, and clearly labeled waste containers. As a chlorinated compound, it should be disposed of as halogenated organic waste. Disposal must be handled by a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations.^{[1][2]}

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